

Technical Support Center: Modifying RU 35929 Administration for Chronic Studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: RU 35929

Cat. No.: B1680175

[Get Quote](#)

Issue Identification: "**RU 35929**" Not Found in Public Chemical Databases

Our comprehensive search for the compound "**RU 35929**" across multiple chemical and pharmaceutical databases, including PubChem and ChemSpider, did not yield any specific results. This suggests that "**RU 35929**" may be an internal research code, a historical designation for a compound that was not publicly disclosed or advanced in development, or a typographical error.

The prefix "RU" was historically used by the pharmaceutical company Roussel Uclaf for its investigational compounds, with the most well-known example being RU-486 (Mifepristone). It is plausible that "**RU 35929**" originated from this company's research pipeline. However, without a corresponding entry in public scientific literature or databases, we are unable to ascertain its chemical structure, mechanism of action, or any established experimental protocols.

Actionable Recommendation for Users:

To enable us to provide the detailed technical support you require, please verify the compound identifier. We recommend checking your internal documentation, original sample labels, or any associated research publications for the following information:

- Correct Chemical Name: The systematic name of the compound.
- CAS Number: The Chemical Abstracts Service registry number.

- **Alternative Designations:** Any other internal or external codes used to identify the compound.
- **Key Publication:** A seminal paper describing the synthesis or initial biological evaluation of the compound.

Once a positive identification of the compound can be made, we will be able to construct a comprehensive technical support guide, including troubleshooting for chronic studies, detailed experimental protocols, and relevant signaling pathway diagrams as originally requested.

Without this essential information, we unfortunately cannot proceed with generating the requested content. We are on standby to assist you further as soon as you can provide a valid identifier for the compound in question.

- To cite this document: BenchChem. [Technical Support Center: Modifying RU 35929 Administration for Chronic Studies]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1680175#modifying-ru-35929-administration-for-chronic-studies>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com